

In-Depth Technical Guide: But-1-yn-1-yltrimethylsilane Safety Data

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Compound of Interest

Compound Name: But-1-yn-1-yltrimethylsilane

Cat. No.: B1265609

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **But-1-yn-1-yltrimethylsilane** (CAS No. 62108-37-6), a valuable reagent in organic synthesis. The following sections detail its hazards, physical and chemical properties, and recommended safety procedures.

GHS Hazard Classification

But-1-yn-1-yltrimethylsilane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1]

GHS Pictograms:

Danger

Physical and Chemical Properties

The known physical and chemical properties of **But-1-yn-1-yltrimethylsilane** are presented below. This data is essential for safe handling, storage, and use in experimental settings.

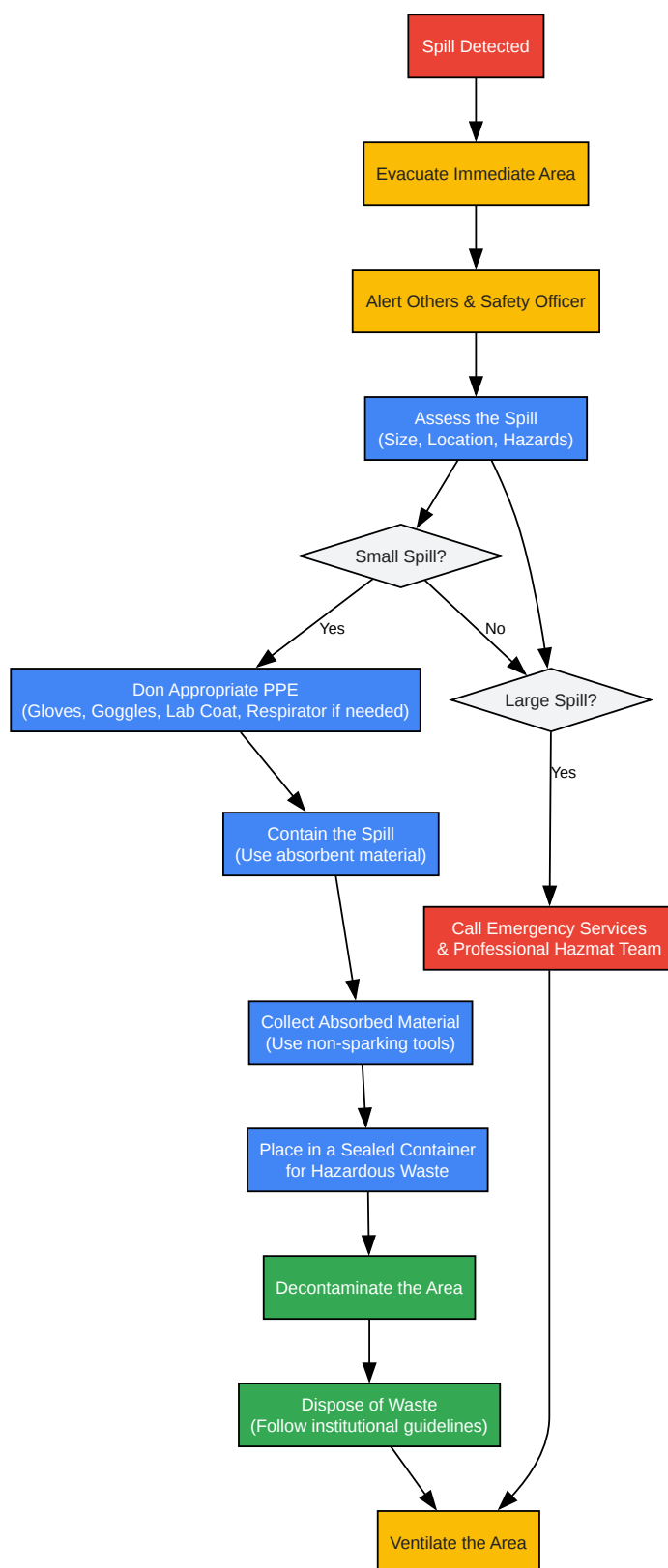
Property	Value	Source
Molecular Formula	C7H14Si	[1][2][3]
Molecular Weight	126.27 g/mol	[1][2][3]
CAS Number	62108-37-6	[2][3]
Boiling Point	104.5°C at 760 mmHg	[2]
Flash Point	6°C	[2]
Density	0.774 g/cm ³	[2]
Refractive Index	1.419	[2]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented were not available in the public domain search results. This information is typically found in the full Safety Data Sheet (SDS) provided by the manufacturer. It is strongly recommended to consult the substance-specific SDS from your supplier for comprehensive handling and emergency procedures.

Spill Handling Workflow

In the event of a spill, a clear and logical workflow is crucial to ensure safety and minimize environmental impact. The following diagram outlines the recommended procedure for handling a spill of **But-1-yn-1-yltrimethylsilane**, based on its known hazards as a flammable and irritating liquid.



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Caption: Spill response workflow for **But-1-yn-1-yltrimethylsilane**.

Safe Handling and Storage

Handling:

- Handle in a well-ventilated place.[2]
- Wear suitable protective clothing, including gloves and eye/face protection.[2]
- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent ignition.[2]
- Take measures to prevent the buildup of electrostatic charge.[2]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Store away from incompatible materials such as oxidizing agents.[2]

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